

Application Notes and Protocols for L-770644 Dihydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: L-770644 dihydrochloride

Cat. No.: B1674094

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Introduction

L-770644 is a potent and selective agonist for the human $\beta 3$ adrenergic receptor, with an EC50 of 13 nM.^{[1][2]} As an orally active compound, it serves as a valuable tool in research investigating metabolic and endocrine functions regulated by the $\beta 3$ adrenergic receptor.^{[1][2]} These application notes provide detailed protocols for the preparation, storage, and use of **L-770644 dihydrochloride** stock solutions to ensure accurate and reproducible experimental results.

Chemical Properties and Data

Proper preparation of stock solutions begins with accurate information regarding the compound's chemical properties. The following table summarizes key data for L-770644 and its dihydrochloride salt.

Property	Value	Source/Calculation
Chemical Name	N-[4-[2-[[[(2R)-2-hydroxy-2-(3-pyridinyl)ethyl]amino]ethyl]phenyl]-4-[4-(1,2,3,4-tetrahydronaphthalen-1-yl)butyl]benzenesulfonamide dihydrochloride	N/A
Molecular Formula (Free Base)	C ₃₀ H ₃₇ N ₇ O ₄ S	[2]
Molecular Weight (Free Base)	591.72 g/mol	[2]
Molecular Formula (Dihydrochloride)	C ₃₀ H ₃₉ Cl ₂ N ₇ O ₄ S	Calculated
Molecular Weight (Dihydrochloride)	664.65 g/mol	Calculated
Appearance	Solid	N/A

Recommended Solvents and Stock Solution Stability

While specific solubility data for **L-770644 dihydrochloride** is not readily available, general laboratory practices for similar compounds suggest the use of Dimethyl Sulfoxide (DMSO) for preparing high-concentration stock solutions. Aqueous solutions are generally less stable for long-term storage.

Solvent	Recommended Concentration	Storage Conditions	Estimated Stability
DMSO	≥ 10 mM	-20°C or -80°C in aliquots	Up to 6 months at -80°C
Water	Not recommended for stock solutions	N/A	N/A
Ethanol	Not recommended for stock solutions	N/A	N/A

Note: It is crucial to perform a small-scale solubility test before preparing a large volume of stock solution. The stability of the compound in your specific experimental buffer should also be validated.

Experimental Protocols

Protocol 1: Preparation of a 10 mM L-770644 Dihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution for long-term storage.

Materials:

- **L-770644 dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Methodology:

- **Equilibration:** Allow the vial of **L-770644 dihydrochloride** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Aseptically weigh out 6.65 mg of **L-770644 dihydrochloride** powder.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the powder.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in sterile, amber microcentrifuge tubes. Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

This protocol details the final dilution of the concentrated stock solution into an aqueous medium for immediate use in experiments.

Materials:

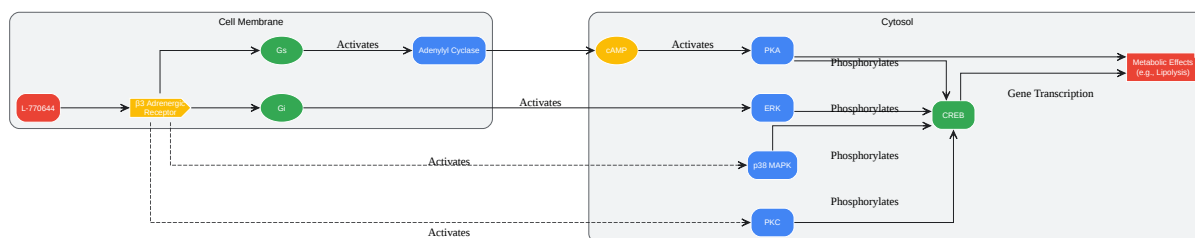
- 10 mM **L-770644 dihydrochloride** stock solution in DMSO
- Pre-warmed sterile cell culture medium or experimental buffer

Methodology:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution directly into the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of medium (a 1:1000 dilution).
- Mixing: Gently mix the working solution by pipetting or inverting the tube.
- Immediate Use: Use the freshly prepared working solution in your experiment immediately. Avoid repeated freeze-thaw cycles of the stock solution.

Visualizations

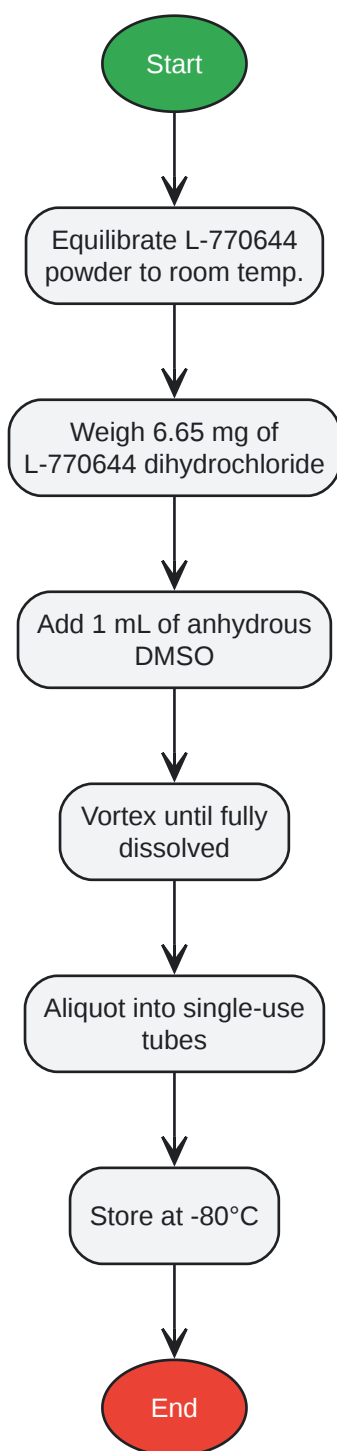
β 3 Adrenergic Receptor Signaling Pathway



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Caption: Signaling pathway of the β_3 adrenergic receptor activated by L-770644.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **L-770644 dihydrochloride** stock solution.

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References

- 1. L-770,644: a potent and selective human beta3 adrenergic receptor agonist with improved oral bioavailability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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